

Personal protective equipment for handling Boc-NH-PEG1-CH₂CH₂COOH

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Compound of Interest

Compound Name: Boc-NH-PEG1-CH₂CH₂COOH

Cat. No.: B1681951

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Essential Safety and Handling Guide for Boc-NH-PEG1-CH₂CH₂COOH

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **Boc-NH-PEG1-CH₂CH₂COOH**, a PROTAC linker used in pharmaceutical research. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product.

Product Information and Physical Data

Boc-NH-PEG1-CH₂CH₂COOH is a PEG-based PROTAC linker.[1][2] It is a heterobifunctional crosslinker with a Boc-protected amine and a carboxylic acid group.[3][4] The polyethylene glycol (PEG) spacer enhances solubility and stability.[5] While it is not currently classified as a hazardous substance, its toxicological properties have not been fully investigated.[6] Therefore, it is prudent to handle it with care, assuming it may be harmful.

Property	Value	Source
Chemical Name	Propanoic acid, 3-[2-[[[(1,1-dimethylethoxy)carbonyl]amino]ethoxy]-	[7]
Molecular Formula	C10H19NO5	[7]
Molecular Weight	233.26 g/mol	[7]
Appearance	White to off-white solid	[7]
Purity	≥97.0%	[4][7]

Personal Protective Equipment (PPE)

Given that the toxicological properties of this compound are not fully known, a cautious approach to personal protection is warranted. The following PPE should be worn at all times when handling **Boc-NH-PEG1-CH₂CH₂COOH**:

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant nitrile or neoprene gloves. For handling hazardous compounds, consider double gloving.
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles or safety glasses with side shields.
Body Protection	Laboratory Coat/Gown	A clean lab coat or a disposable gown made of a low-permeability fabric.
Respiratory Protection	Mask	A standard surgical mask is recommended for handling the powder to prevent inhalation. If significant aerosolization is possible, a fitted N95 respirator should be considered.

Handling and Storage

Proper handling and storage are critical to maintain the quality of the compound and to prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize dust generation and accumulation.
- Use dedicated spatulas and weighing papers.
- After handling, wash hands thoroughly with soap and water.

Storage:

- Powder: Store at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).^[7]
- In Solvent: Store solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][7]}
- Keep the container tightly sealed in a dry and well-ventilated place.^[8]

Accidental Exposure and Spills

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Spill Response:

- Ensure the area is well-ventilated.
- Wear appropriate PPE as outlined above.
- For small spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.^[6]
- Do not let the product enter drains.

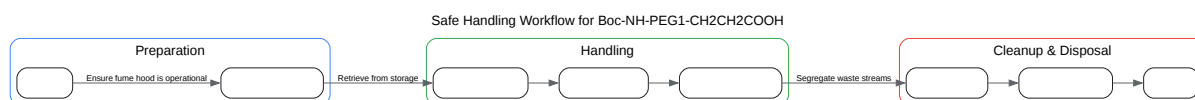
Disposal Plan

All waste materials contaminated with **Boc-NH-PEG1-CH₂CH₂COOH** should be treated as chemical waste.

- **Solid Waste:** Collect all solid waste, including empty containers, contaminated weighing papers, and disposable PPE, in a designated and clearly labeled chemical waste container.
- **Liquid Waste:** Collect any solutions containing the compound in a labeled chemical waste container.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Contact your institution's environmental health and safety department for specific guidance.

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Boc-NH-PEG1-CH₂CH₂COOH** in a laboratory setting.



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Caption: A flowchart illustrating the key steps for the safe handling of **Boc-NH-PEG1-CH₂CH₂COOH**.

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